Application Notes and Protocols for 7rh in Cell-Based Assays

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Compound of Interest

Compound Name: *7rh*

Cat. No.: *B15542534*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

7rh, also known as DDR1-IN-2, is a potent and selective inhibitor of Discoidin Domain Receptor 1 (DDR1), a receptor tyrosine kinase that plays a crucial role in cell adhesion, proliferation, migration, and invasion.[1][2] Dysregulation of DDR1 signaling is implicated in various cancers, making it an attractive target for therapeutic intervention.[3] These application notes provide detailed protocols for utilizing **7rh** in a range of cell-based assays to investigate its effects on cancer cell biology.

Mechanism of Action

7rh is an ATP-competitive inhibitor of the DDR1 kinase. By binding to the ATP-binding pocket of the DDR1 kinase domain, **7rh** blocks its autophosphorylation and subsequent activation of downstream signaling pathways. This inhibition leads to a reduction in cancer cell proliferation, migration, and invasion.

Data Presentation

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Table 1: In Vitro Inhibitory Activity of 7rh

Target	IC_{50} (nM)	Reference
DDR1	6.8 - 13.1	
DDR2	101.4 - 203	
Bcr-Abl	355 - 414	
c-Kit	>10,000	

Table 2: Anti-proliferative Activity of 7rh in Cancer Cell Lines

Cell Line	Cancer Type	IC_{50} (μM)	Reference
K562	Chronic Myelogenous Leukemia	0.038	
NCI-H23	Non-Small Cell Lung Cancer	Not Specified	
CNE2	Nasopharyngeal Carcinoma	1.97	
CNE1	Nasopharyngeal Carcinoma	2.06	
HONE1	Nasopharyngeal Carcinoma	3.71	
SUNE1	Nasopharyngeal Carcinoma	3.95	
NCI-H460	Non-Small Cell Lung Cancer	2.98	

Signaling Pathways

DDR1 activation by its ligand, collagen, triggers a cascade of downstream signaling events that promote cancer progression. **7rh** has been shown to modulate these pathways.

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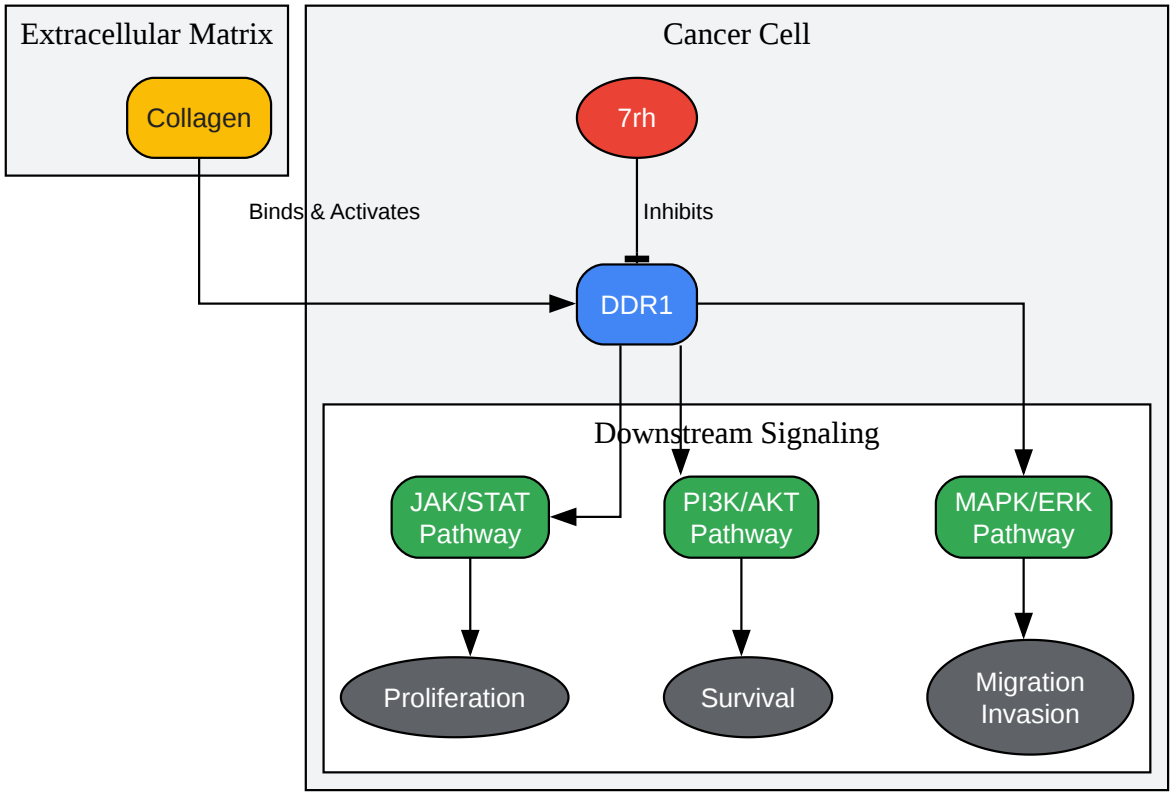

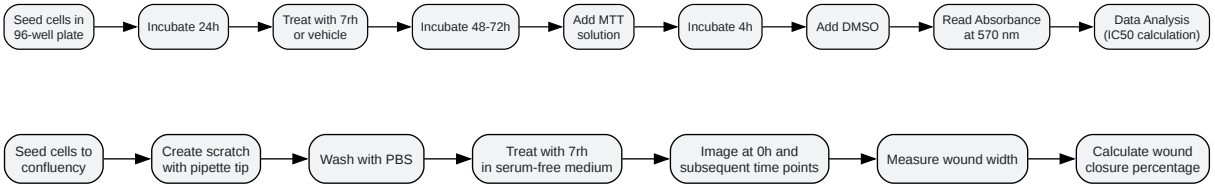

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References

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